

in vitro characterization of (R)-BDP9066

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Compound of Interest

Compound Name: (R)-BDP9066

Cat. No.: B15605058

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An in-depth analysis of the in vitro characteristics of the selective inhibitor **(R)-BDP9066** reveals its role as a potent agent targeting myotonic dystrophy-related Cdc42-binding kinases (MRCK). This technical guide consolidates the available data on its binding affinity, functional activity, and mechanism of action, providing essential information for researchers in drug development. It should be noted that **(R)-BDP9066** is an isomer of BDP9066 and has been reported to have lower activity than the parent compound, which is more extensively characterized.^[1] The data presented herein primarily pertains to the more active BDP9066, a potent tool for investigating MRCK signaling.^[1]

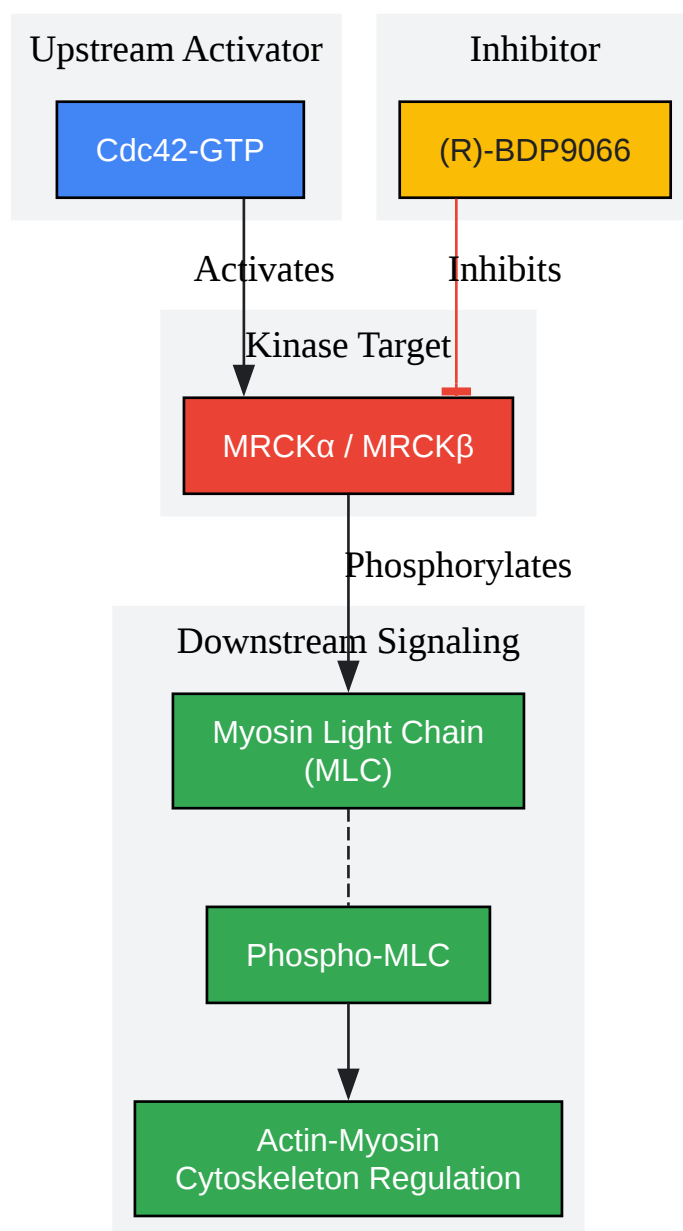
Quantitative Data Summary

(R)-BDP9066 and its parent compound BDP9066 have been evaluated for their inhibitory activity against MRCK and other related kinases. The data demonstrates high potency for MRCK α and MRCK β , with significant selectivity over other kinases like ROCK1 and ROCK2.^[2]^[3]^[4]

Target Kinase	Assay Type	Value (nM)	Notes
MRCK α	K _i	0.0136	In-house determination.[5]
MRCK β	K _i	0.0233	In-house determination.[5]
MRCK β	IC ₅₀	64	Determined in SCC12 squamous cell carcinoma cells.[5]
ROCK1	IC ₅₀	>100x MRCK β	BDP9066 is >100 times more selective for MRCK β . [3][6]
ROCK2	IC ₅₀	>100x MRCK β	BDP9066 is >100 times more selective for MRCK β . [3][6]

Signaling Pathway and Mechanism of Action

(R)-BDP9066 functions as a selective inhibitor of MRCK α and MRCK β . These kinases are key effectors downstream of the GTPase Cdc42.[7] The primary signaling pathway involves the activation of MRCK by Cdc42, which then phosphorylates downstream substrates, including the regulatory myosin light chain (MLC).[3][7] This phosphorylation event is critical for regulating actin-myosin cytoskeleton organization and dynamics.[3][7] By inhibiting MRCK, **(R)-BDP9066** blocks this phosphorylation cascade, leading to changes in cell morphology, motility, and invasion.[3][7]



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Inhibitory action of **(R)-BDP9066** on the Cdc42-MRCK signaling pathway.

Experimental Protocols

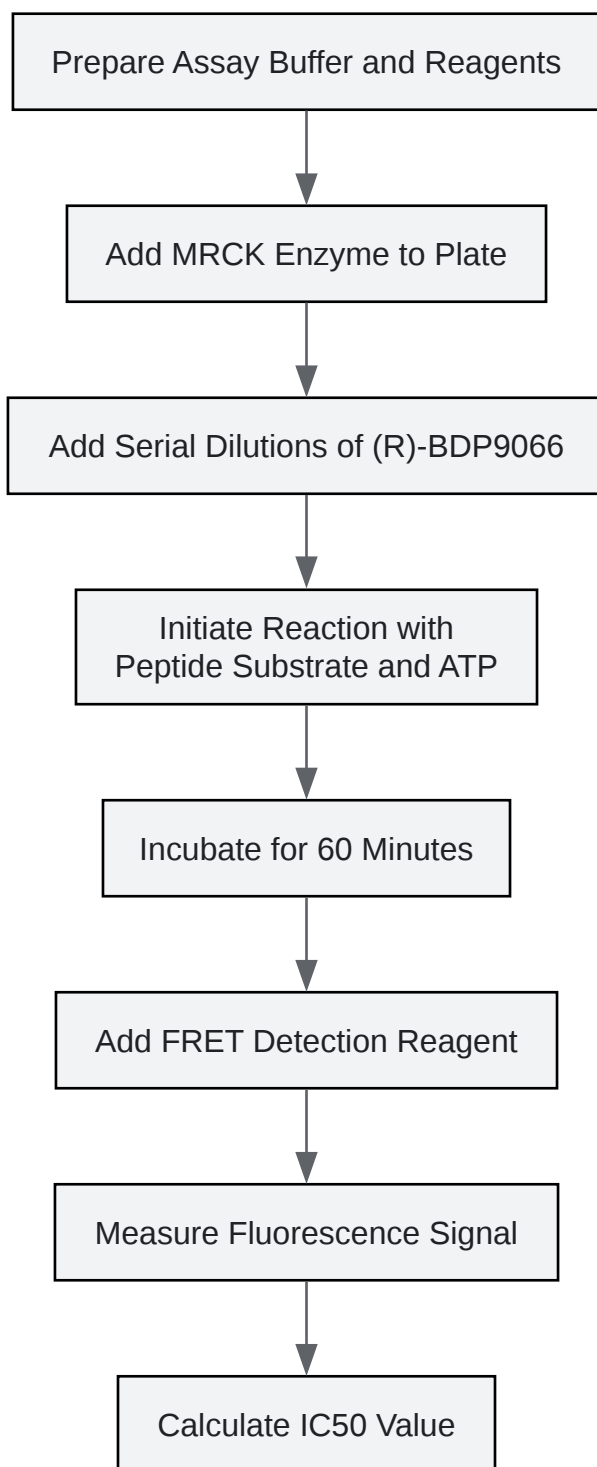
Detailed methodologies are crucial for the replication and validation of in vitro findings. The following sections describe the core assays used to characterize **(R)-BDP9066**.

In Vitro Kinase Inhibition Assay (FRET-based)

This assay quantifies the direct inhibitory effect of **(R)-BDP9066** on MRCK kinase activity.

Protocol:

- **Reaction Mixture Preparation:** The assay is conducted in a buffer solution containing 50 mmol/L HEPES (pH 7.5), 0.01% (v/v) BRIJ-35, 10 mmol/L MgCl₂, and 1 mmol/L EGTA.[8]
- **Component Addition:** Recombinant MRCK α or MRCK β enzyme is added to the wells of an assay plate.
- **Inhibitor Incubation:** **(R)-BDP9066** is added at various concentrations to the enzyme-containing wells.
- **Reaction Initiation:** The kinase reaction is initiated by adding 2 μ mol/L of a synthetic peptide substrate (e.g., Ser/Thr 13 peptide) and ATP.[8]
- **Incubation:** The reaction is allowed to proceed for a 1-hour incubation period at a controlled temperature.[8]
- **Detection:** A development reagent is added to stop the reaction and generate a signal.
- **Quantification:** The degree of substrate phosphorylation is measured using Fluorescence Resonance Energy Transfer (FRET), which correlates with enzyme activity.[8] The results are used to calculate IC₅₀ values.



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